

Application Notes and Protocols for the Preparation of Methionine Sulfoximine (MSO) Solutions

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Compound of Interest

Compound Name: Methionine Sulfoximine

Cat. No.: B140322

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Methionine sulfoximine (MSO), also known as MSX, is a specific and irreversible inhibitor of glutamine synthetase (GS), the enzyme responsible for catalyzing the ATP-dependent condensation of glutamate and ammonia to form glutamine.[1][2][3] By inhibiting GS, MSO serves as a powerful tool in biological research to study glutamine metabolism, ammonia assimilation, and the roles of glutamine in various cellular processes.[4][5] It is widely used in cell culture as a selection agent for the glutamine synthetase (GS) gene expression system in CHO and other mammalian cell lines, and in neuroscience research as a convulsant agent that primarily affects astroglia.[3][6][7]

These application notes provide detailed protocols for the preparation, storage, and handling of MSO solutions for both in vitro and in vivo experimental settings.

Physicochemical Properties and Solubility

MSO is typically supplied as a solid, white powder.[8] Understanding its properties is essential for accurate solution preparation.

Table 1: Physicochemical Properties of L-Methionine Sulfoximine

Property	Value	Reference
CAS Number	15985-39-4	[1]
Molecular Formula	C ₅ H ₁₂ N ₂ O ₃ S	[9]
Molecular Weight	~180.22 g/mol	[1][9]
Appearance	Solid	[9]

| Storage (Solid) | -20°C for ≥4 years [[9][10] |

The solubility of MSO varies depending on the solvent. Proper solvent selection is critical for preparing concentrated stock solutions.

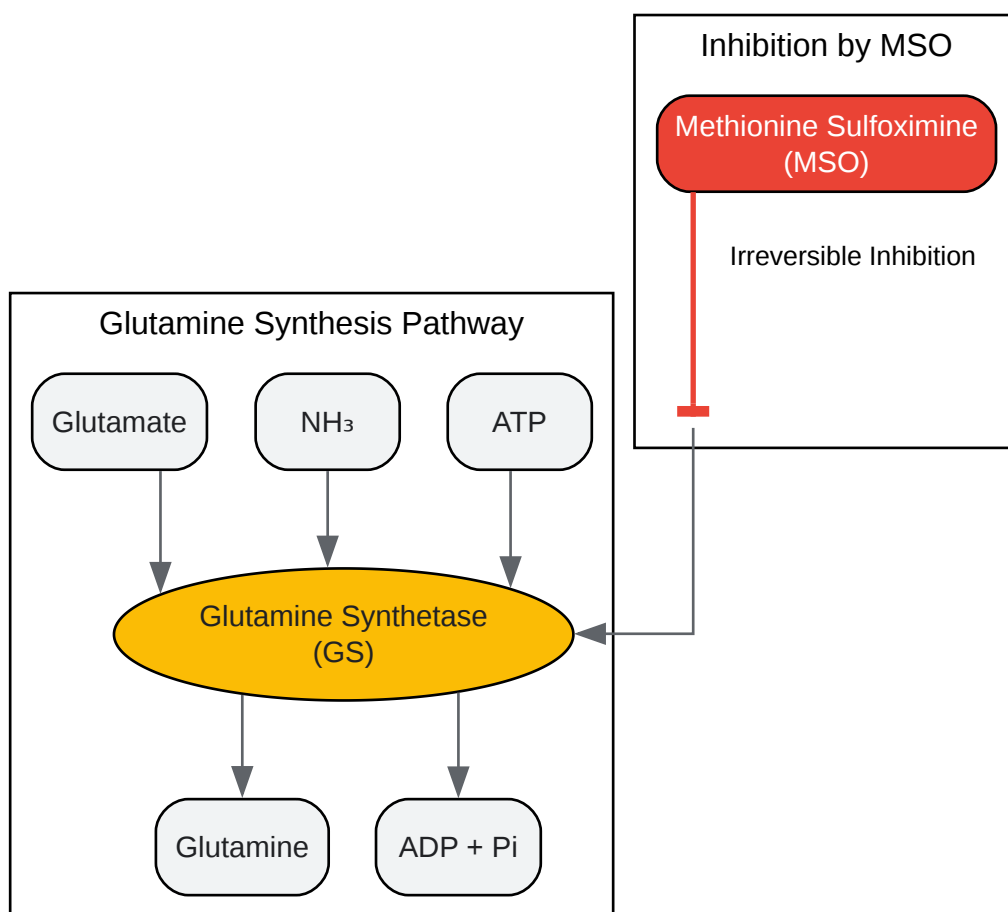
Table 2: Solubility of L-Methionine Sulfoximine

Solvent	Solubility	Notes	Reference
Water	40 - 50 mg/mL	Sonication may be required.	[3][7]
PBS (pH 7.2)	~5 mg/mL		[9]

| DMSO | < 1 mg/mL | Considered insoluble or slightly soluble. Not recommended for high-concentration stocks. [[3] |

Mechanism of Action: Inhibition of Glutamine Synthetase

MSO exerts its inhibitory effect through a two-step mechanism. Initially, it acts as a competitive inhibitor, binding to the glutamate-binding site of the glutamine synthetase enzyme.[11] Subsequently, in the presence of ATP, the enzyme phosphorylates MSO. This phosphorylated intermediate becomes a transition-state analog that binds tightly and irreversibly to the active site, leading to the inactivation of the enzyme.[1][2] This blockage prevents the synthesis of glutamine from glutamate and ammonia.



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Caption: Mechanism of Glutamine Synthetase inhibition by MSO.

Experimental Protocols

Protocol 1: Preparation of Aqueous MSO Stock Solutions (e.g., for Cell Culture)

Aqueous solutions are suitable for most in vitro applications. However, their stability is limited.

Materials:

- **L-Methionine Sulfoximine** (solid)
- Sterile deionized water or Phosphate-Buffered Saline (PBS), pH 7.2

- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer and/or sonicator
- Sterile 0.22 μ m syringe filter

Procedure:

- **Weigh MSO:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the required amount of MSO powder. For example, to make 10 mL of a 100 mM stock solution (MW = 180.22), weigh out 180.22 mg.
- **Dissolve MSO:** Add the weighed MSO powder to a sterile conical tube. Add the desired volume of sterile water or PBS. For instance, add 10 mL of water for a final 100 mM concentration.
- **Aid Dissolution:** Vortex the solution vigorously. If the MSO does not fully dissolve, use a sonicator to facilitate dissolution.^[3] Note the lower solubility in PBS (~5 mg/mL).^[9]
- **Sterilization:** Once the MSO is completely dissolved, sterilize the solution by passing it through a 0.22 μ m syringe filter into a new sterile tube.^[3]
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store aqueous solutions at -20°C for short-term use. It is highly recommended to prepare fresh aqueous solutions and not to store them for more than one day.^[9] For longer-term storage, stock solutions at -20°C may be stable for up to one month.^[3]

Protocol 2: Preparation of MSO Formulation for In Vivo Studies

For animal studies, MSO often requires a specific formulation to achieve the desired concentration and ensure biocompatibility.

Materials:

- **L-Methionine Sulfoximine** (solid)

- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween 80
- Sterile deionized water (ddH₂O) or saline
- Sterile tubes

Procedure: This protocol is based on a common multi-solvent system. The order of solvent addition is critical.[\[12\]](#)

- Prepare DMSO Master Liquid: If needed, first dissolve the MSO in a minimal amount of DMSO.[\[12\]](#)[\[13\]](#)
- Add Co-solvents: To the DMSO solution, add the required volume of PEG300. Mix thoroughly until the solution is clear.
- Add Surfactant: Add the required volume of Tween 80 and mix again until the solution is clear.
- Final Dilution: Add the final volume of ddH₂O or saline to reach the target concentration. Mix thoroughly.
- Usage: Use the formulation immediately after preparation for optimal results.[\[13\]](#)

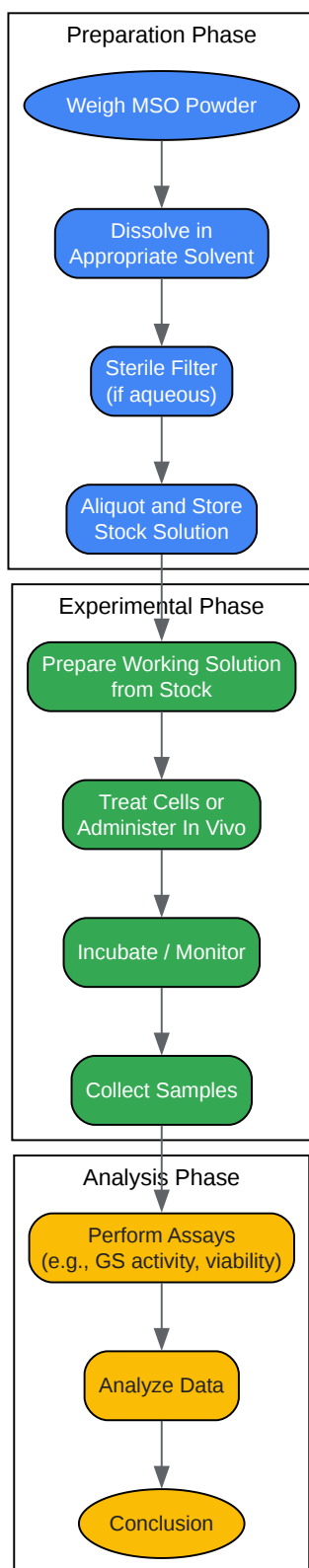
Table 3: Example Working Concentrations for MSO

Application	Organism/Cell Type	Typical Concentration/Dose	Reference
GS-CHO Selection	CHO Cells	6.25 μ M - 75 μ M	[6]
Astrocyte Culture	Rat Cortical Astrocytes	3 mM	[13]
GS Inhibition Assay	Purified Enzyme	1 mM	[14]

| In Vivo Seizure Model | Rats | 75 mg/kg (i.p.) |[3] |

General Experimental Workflow

The following diagram illustrates a typical workflow for experiments involving MSO, from solution preparation to data analysis.



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Caption: General workflow for preparing and using MSO solutions in experiments.

Safety and Handling Precautions

- Hazard: MSO is a known convulsant and should be considered hazardous.[9][11] This product is for research use only and not for human or veterinary use.[9]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling MSO powder and solutions.
- Handling: Avoid ingestion, inhalation, and contact with eyes, skin, or clothing.[8][9] Wash hands thoroughly after handling.
- Storage: Store MSO powder and stock solutions in clearly labeled, securely sealed containers at the recommended temperature.[8] Keep away from incompatible materials such as strong oxidizing agents.[8]

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